

Application Notes and Protocols: Reactive Black 39 in Textile Printing and Finishing

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Compound of Interest

Compound Name: Reactive Black 39

Cat. No.: B15552041

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Introduction

Reactive Black 39 is a multifunctional reactive dye widely used in the textile industry for dyeing and printing cellulosic fibers such as cotton, linen, and viscose.^{[1][2][3]} Its popularity stems from its ability to form a strong covalent bond with the fiber, resulting in excellent wash fastness and vibrant, deep black shades.^{[1][4][5]} This document provides detailed application notes and experimental protocols for the use of **Reactive Black 39** in textile printing and finishing, aimed at providing a comprehensive guide for research and development purposes.

Chemical and Physical Properties

Reactive Black 39 is a water-soluble anionic dye. The reactive groups in the dye molecule form covalent bonds with the hydroxyl groups of cellulosic fibers under alkaline conditions.^{[6][7]}

Property	Value	Reference
C.I. Name	Reactive Black 39	[8]
Molecular Formula	C25H14ClN10Na5	[8]
Molecular Weight	1021.16 g/mol	[8]
Appearance	Black Powder	[8]
Solubility in Water	>300 g/L	[8]

Quantitative Data: Fastness Properties

The fastness properties of textiles dyed or printed with **Reactive Black 39** are crucial for determining their performance and durability. The following table summarizes typical fastness ratings on cotton fabric.

Fastness Test	Standard	Rating	Reference
Light Fastness	ISO 105 B02	6-7	[4]
Washing Fastness (Staining)	ISO 105 C03	4-5	[9]
Washing Fastness (Effect)	ISO 105 C03	4-5	[9]
Perspiration Fastness (Alkaline - Staining)	ISO 105 E04	4-5	[9]
Perspiration Fastness (Acidic - Staining)	ISO 105 E04	4-5	[9]
Chlorinated Water (Effect)	ISO 105 E03 (20 mg/L)	4	[9]
Rubbing Fastness (Dry)	ISO 105 X12	4-5	[10]
Rubbing Fastness (Wet)	ISO 105 X12	4	[10]

Experimental Protocols

Protocol 1: Exhaust Dyeing of Cotton Fabric

This protocol describes a standard laboratory procedure for dyeing cotton fabric with **Reactive Black 39** using the exhaust method.[\[6\]](#)[\[11\]](#)

Materials and Equipment:

- Scoured and bleached cotton fabric
- **Reactive Black 39** dye
- Glauber's salt (Sodium Sulfate) or Common Salt (Sodium Chloride)
- Soda Ash (Sodium Carbonate)
- Acetic Acid
- Non-ionic soaping agent
- Laboratory dyeing machine (e.g., Mathis Labomat or similar)
- Beakers, graduated cylinders, and pipettes
- pH meter
- Spectrophotometer for color measurement (optional)

Procedure:

- Fabric Preparation:
 - Ensure the cotton fabric is well-prepared (desized, scoured, and bleached) to guarantee uniform dyeing.[\[12\]](#)
 - The fabric should have good absorbency (less than 3 seconds for a water drop to be absorbed).[\[12\]](#)

- The pH of the fabric should be neutral (pH 6.5-7.0).[\[12\]](#)
- Weigh the dry fabric accurately.
- Dye Bath Preparation:
 - Set the material-to-liquor ratio (M:L), for example, 1:20.[\[12\]](#)
 - Calculate the required amounts of dye, salt, and alkali based on the weight of the fabric (owf - on the weight of fabric).
 - Dissolve the pre-determined amount of **Reactive Black 39** in a small amount of warm water (around 50°C) and then add it to the dye bath.[\[11\]](#)
- Dyeing Cycle:
 - Set the initial dye bath temperature to 30-35°C.[\[11\]](#)
 - Add the required amount of Glauber's salt or common salt to the dye bath and run the machine for 10 minutes to ensure even distribution.[\[11\]](#)
 - Add the dissolved dye solution to the bath and run for 30 minutes to allow for dye exhaustion.[\[11\]](#)
 - Raise the temperature to 60°C over 20 minutes.[\[11\]](#)
 - Add the pre-dissolved soda ash to the dye bath. This will raise the pH and initiate the fixation reaction.[\[13\]](#)
 - Maintain the temperature at 60°C and continue dyeing for 60 minutes for fixation.[\[11\]](#)
- Washing Off (Soaping):
 - Drain the dye bath.
 - Rinse the dyed fabric with cold water.
 - Hot rinse at around 70°C.

- Treat the fabric with a solution of non-ionic soaping agent (e.g., 1-2 g/L) at boil (95-100°C) for 15-20 minutes to remove any unfixed dye.[\[11\]](#)
- Rinse again with hot and then cold water.[\[11\]](#)
- Neutralize the fabric with a dilute solution of acetic acid if necessary.
- Dry the fabric.

Protocol 2: Screen Printing on Cotton Fabric

This protocol outlines the procedure for preparing a printing paste with **Reactive Black 39** and applying it to cotton fabric via screen printing.[\[14\]](#)[\[15\]](#)

Materials and Equipment:

- Pre-treated cotton fabric
- **Reactive Black 39** dye
- Urea
- Sodium Bicarbonate
- Thickener (e.g., Sodium Alginate or a synthetic thickener)
- Resist salt (e.g., Sodium m-nitrobenzenesulfonate)
- Glycerin (optional)
- Screen printing frame and squeegee
- Drying oven or hot air dryer
- Steamer
- Washing and soaping equipment

Procedure:

- Printing Paste Formulation:
 - A typical printing paste recipe is as follows:
 - **Reactive Black 39**: 20-60 g
 - Urea: 100-150 g (acts as a dye solvent and humectant)[[16](#)]
 - Sodium Bicarbonate: 20-30 g (alkali for fixation)[[16](#)]
 - Resist Salt: 10-15 g (mild oxidizing agent to prevent reduction of the dye during steaming)
 - Thickener (e.g., 6% Sodium Alginate solution): 500-600 g
 - Water: to make up to 1000 g
 - First, dissolve the urea and **Reactive Black 39** in water.[[17](#)]
 - Stir this solution into the thickener paste.
 - Finally, add the sodium bicarbonate and resist salt and mix thoroughly until a homogeneous paste is obtained.[[15](#)][[17](#)]
- Printing:
 - Place the pre-treated cotton fabric on a flat, padded printing table.
 - Position the screen with the desired design on the fabric.
 - Apply the printing paste along one edge of the screen.
 - Use a squeegee to draw the paste evenly across the screen, forcing it through the open areas of the design onto the fabric.
- Drying:
 - Carefully remove the printed fabric and dry it thoroughly at a moderate temperature (e.g., 80-100°C) to avoid premature dye reaction.[[17](#)]

- Fixation (Steaming):
 - Fix the dye to the fabric by steaming at 102-105°C for 8-15 minutes in a saturated steam environment.[\[11\]](#)[\[18\]](#) The steam provides the necessary heat and moisture for the chemical reaction between the dye and the fiber.[\[19\]](#)
- Washing Off:
 - The post-printing washing process is critical to remove the thickener and any unfixed dye to achieve the final shade and good fastness properties.
 - Rinse the printed fabric thoroughly in cold water.[\[11\]](#)
 - Follow with a hot water rinse.
 - Soap the fabric at or near the boil (95-100°C) for 15-20 minutes with a neutral detergent.[\[11\]](#)
 - Rinse again with hot and then cold water.[\[11\]](#)
 - Dry the finished fabric.

Protocol 3: Cold Pad-Batch Dyeing

The cold pad-batch (CPB) method is an energy-saving and water-conserving semi-continuous process.[\[20\]](#)[\[21\]](#)

Materials and Equipment:

- Prepared cotton fabric
- **Reactive Black 39** dye
- Alkali (e.g., Sodium Silicate and Caustic Soda, or Soda Ash)
- Wetting agent
- Padding mangle

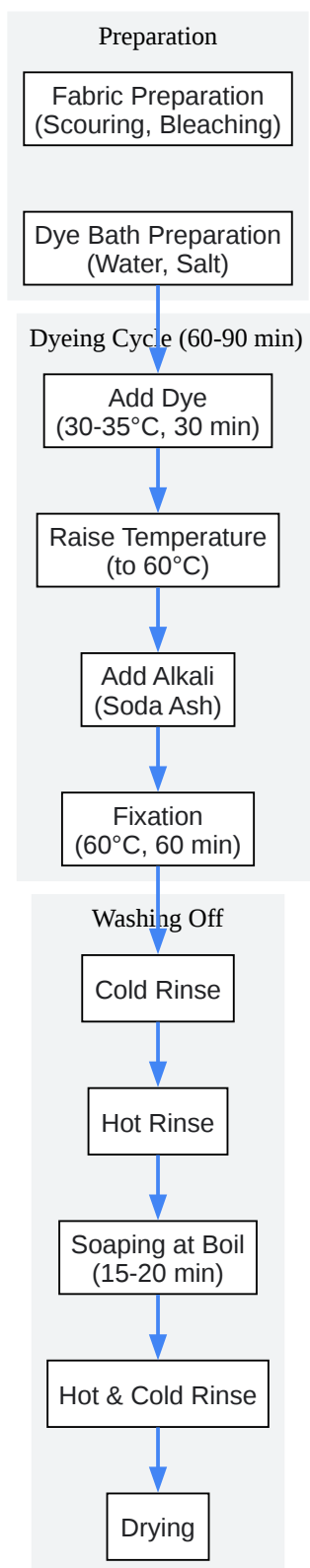
- Batching station with rotation
- Washing range

Procedure:

- Pad Liquor Preparation:
 - Prepare the dye liquor containing **Reactive Black 39**, a wetting agent, and other auxiliaries as needed.
 - Separately prepare the alkali solution. For example, a solution of sodium silicate and caustic soda.[11]
 - The dye and alkali solutions are typically mixed just before padding using a dosing pump system to prevent premature hydrolysis of the dye.[22]
- Padding:
 - The fabric is passed through the pad trough containing the dye and alkali mixture.
 - The fabric is then squeezed through the nip of the padding mangle to achieve a specific wet pick-up (e.g., 70-80%).[23]
- Batching:
 - The padded fabric is immediately wound onto a beam and covered with a plastic film to prevent evaporation and absorption of atmospheric carbon dioxide, which would lower the pH.
 - The batched fabric is then stored at ambient temperature (20-30°C) and slowly rotated for a period of 4 to 24 hours, depending on the depth of shade and dye reactivity.[11][20] During this time, the dye diffuses into the fiber and fixes under the alkaline conditions.
- Washing Off:
 - After the batching time is complete, the fabric is washed to remove unfixed dye and chemicals. This is typically done on a continuous washing range.

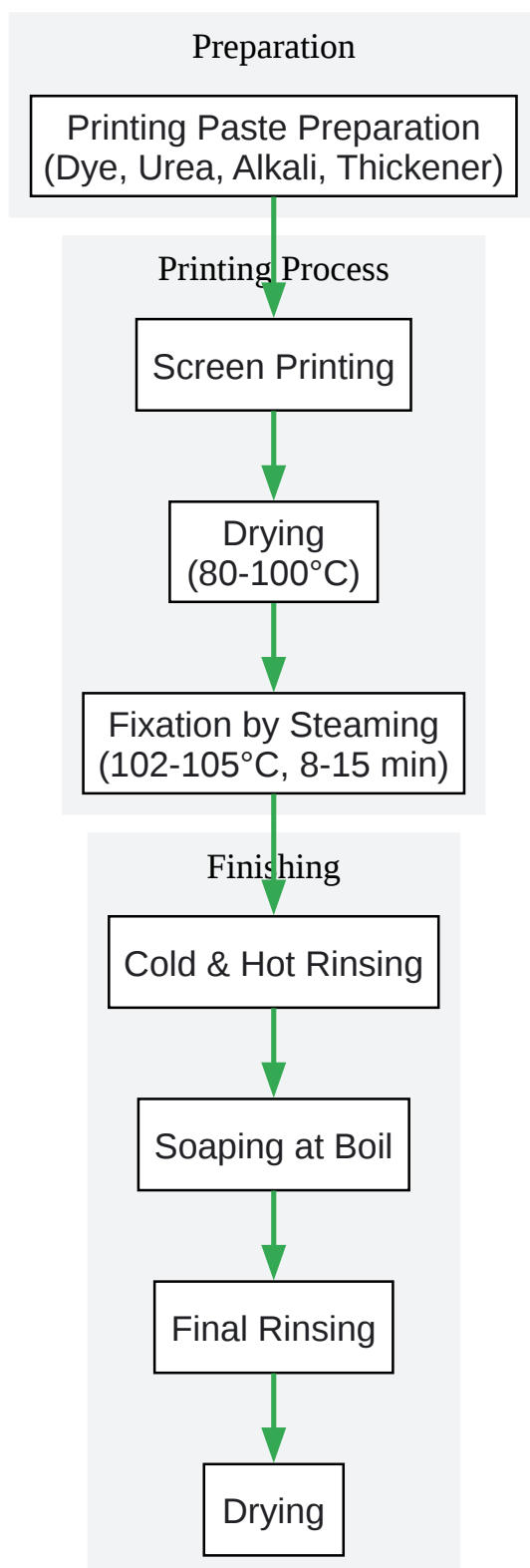
- The washing sequence is similar to that for exhaust dyeing and printing: cold rinse, hot rinse, soaping at the boil, hot rinse, and cold rinse.

Visualizations



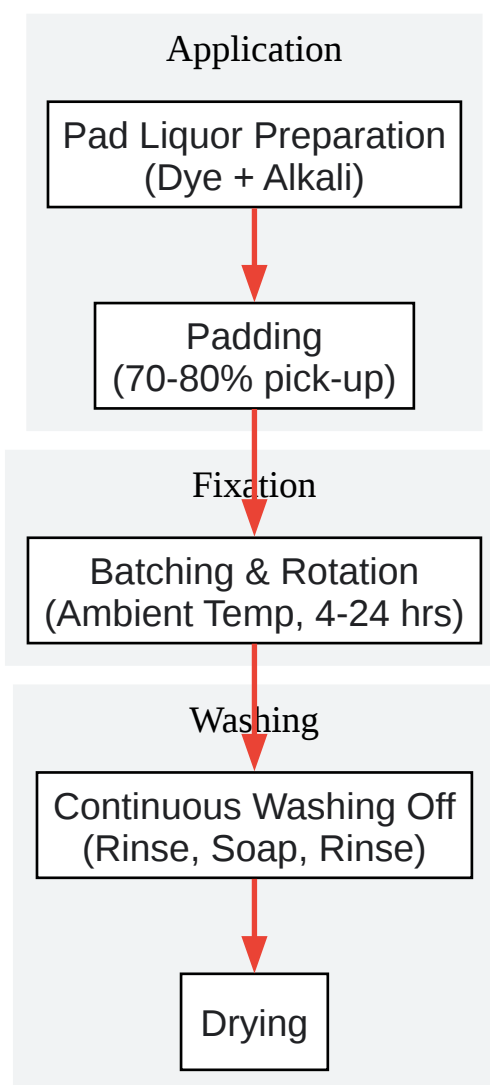
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Caption: Workflow for Exhaust Dyeing with **Reactive Black 39**.



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Caption: Workflow for Screen Printing with **Reactive Black 39**.



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Caption: Workflow for Cold Pad-Batch Dyeing with **Reactive Black 39**.

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